

Application Note & Protocol: Pharmacokinetic Profiling of Morpholine Derivatives

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Compound of Interest

Compound Name: [1-(Morpholin-4-ylmethyl)cyclopropyl]methanol
CAS No.: 1267956-65-9
Cat. No.: B1381950

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Introduction: The Privileged Role of the Morpholine Scaffold in Drug Discovery

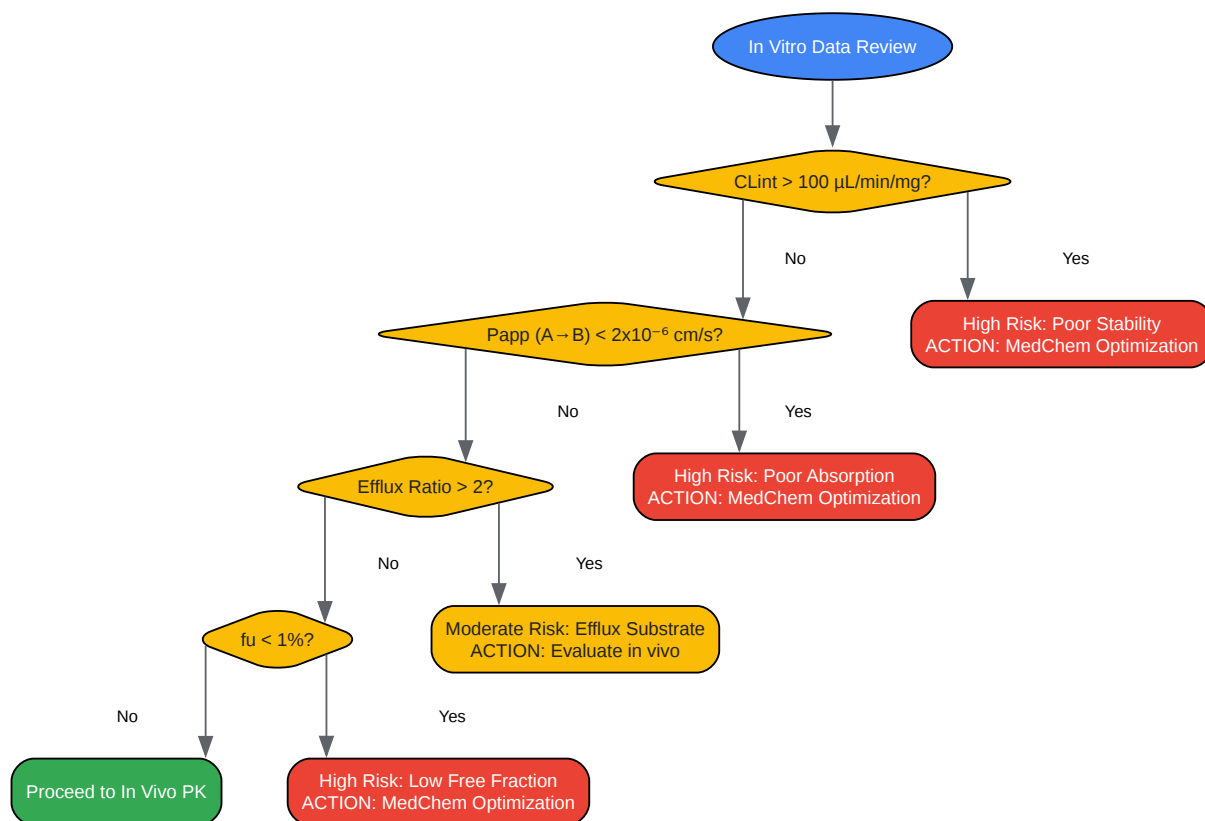
The morpholine ring is a heterocyclic motif frequently employed in medicinal chemistry, recognized for its capacity to improve the physicochemical and pharmacokinetic properties of drug candidates.[1][2] Its inclusion in a molecule can enhance aqueous solubility, metabolic stability, and cell permeability, making it a "privileged structure" in drug design.[3][4] A large body of in vivo research has shown that morpholine can increase potency and bestow desirable drug-like characteristics.[1] However, the promise of this scaffold can only be realized through a rigorous and systematic evaluation of a compound's pharmacokinetic (PK) profile.

Understanding the Absorption, Distribution, Metabolism, and Excretion (ADME) of a morpholine-containing new chemical entity (NCE) is fundamental to predicting its in vivo behavior and is a cornerstone of regulatory submissions for Investigational New Drug (IND) applications.[5][6][7] This guide provides a comprehensive framework for the pharmacokinetic profiling of morpholine derivatives, detailing the rationale behind key assays and providing robust, field-proven protocols for their execution. We will proceed through a tiered approach,

beginning with high-throughput in vitro assays for early-stage candidate selection and culminating in essential in vivo studies for lead optimization.

The Pharmacokinetic Journey: An Integrated Workflow

A successful PK profiling campaign follows a logical progression from rapid, cost-effective in vitro screens to more resource-intensive in vivo studies.[8][9] This tiered approach allows researchers to make data-driven decisions, prioritizing compounds with the highest probability of success while identifying potential liabilities early in the discovery pipeline.



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Figure 2: Decision-making based on in vitro ADME data.

Table 1: Example In Vitro ADME Data for Morpholine Derivatives

Compound ID	HLM Stability (t _{1/2} , min)	CL _{int} (μL/min/mg)	P _{app} (A → B) (x 10 ⁻⁶ cm/s)	Efflux Ratio (ER)	Plasma Protein Binding (% Bound)	Fraction Unbound (fu, %)	Recommendation
MD-01	> 60	< 15	15.2	1.1	85.0%	15.0%	Proceed to In Vivo
MD-02	8	173	12.5	1.3	91.2%	8.8%	High Risk (Metabolism)
MD-03	45	31	1.8	4.5	76.4%	23.6%	Moderate Risk (Efflux)
MD-04	> 60	< 15	18.1	0.9	99.8%	0.2%	High Risk (High PPB)

Part II: Definitive In Vivo Pharmacokinetic Studies

After a compound demonstrates a promising in vitro profile, an in vivo study in a relevant animal model is the critical next step to understand its behavior in a complex biological system. [10][11] Causality & Rationale: In vivo studies integrate all ADME processes simultaneously, providing essential pharmacokinetic parameters such as clearance (CL), volume of distribution (Vd), half-life (t_{1/2}), and, crucially, oral bioavailability (F%). [12] These parameters are vital for predicting human dose and scheduling, and for establishing the exposure-response relationship in efficacy and toxicology studies. [13] Rodent models (rats or mice) are standard for these initial studies due to well-established protocols and translational relevance. [10]

Protocol: Single-Dose Pharmacokinetic Study in Rats

- Animal Model & Acclimation:
 - Use male Sprague-Dawley rats (n=3-4 per group/route). For certain studies, surgical cannulation of the jugular vein may be performed to facilitate serial blood sampling. [11] [14] * Acclimate animals for at least 3 days prior to the study.
- Dose Formulation & Administration:
 - Intravenous (IV) Group: Formulate the test compound in a suitable IV vehicle (e.g., saline with 5% DMSO, 10% Solutol). Administer a single bolus dose (e.g., 1-2 mg/kg) via the tail vein.
 - Oral (PO) Group: Formulate the compound in an oral gavage vehicle (e.g., 0.5% methylcellulose). Administer a single dose (e.g., 5-10 mg/kg) via oral gavage.
- Blood Sampling:
 - Collect sparse blood samples (approx. 100-200 µL) into tubes containing an anticoagulant (e.g., K2-EDTA) at specified time points.
 - IV time points (example): 0.083 (5 min), 0.25, 0.5, 1, 2, 4, 8, 24 hours. [12] * PO time points (example): 0.25, 0.5, 1, 2, 4, 8, 24 hours. [12] * Process blood to plasma by centrifugation and store at -80°C until analysis.
- Bioanalysis & PK Analysis:
 - Quantify the plasma concentrations of the test compound using a validated LC-MS/MS method.
 - Calculate pharmacokinetic parameters using non-compartmental analysis (NCA) with software like Phoenix® WinNonlin®.

Data Presentation & Key Parameters: The results should be summarized in a clear, concise table.

Table 2: Example Pharmacokinetic Parameters for Compound MD-01 in Rats

Parameter	IV Administration (1 mg/kg)	PO Administration (10 mg/kg)
C _{max} (ng/mL)	1250	850
T _{max} (h)	0.083	1.0
AUC _{0-inf} (ng·h/mL)	2100	9450
t _{1/2} (h)	3.5	3.8
CL (mL/min/kg)	7.9	-
V _{dss} (L/kg)	2.1	-
F (%)	-	45%

Calculation for Absolute Bioavailability (F%): $F\% = (AUC_{PO} / AUC_{IV}) \times (Dose_{IV} / Dose_{PO}) \times 100$

Conclusion: An Integrated View for Confident Progression

The systematic pharmacokinetic profiling of morpholine derivatives is an indispensable component of modern drug discovery. By employing a tiered strategy that begins with robust in vitro ADME assays—assessing metabolic stability, plasma protein binding, and permeability—researchers can efficiently triage compounds and focus resources on those with the most favorable intrinsic properties. Promising candidates are then advanced to in vivo rodent studies to provide a holistic understanding of their disposition and to determine critical parameters like oral bioavailability. This integrated approach, grounded in sound scientific principles and validated protocols, provides the critical data needed to de-risk development, guide medicinal chemistry efforts, and confidently select candidates for progression toward IND-enabling studies.

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